

An In-Depth Technical Guide to 1,2-Dihydro Prednicarbate

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Compound of Interest

Compound Name: 1,2-Dihydro Prednicarbate

CAS No.: 671225-26-6

Cat. No.: B587349

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This technical guide provides a comprehensive overview of **1,2-Dihydro Prednicarbate**, a known impurity and related compound of the topical corticosteroid, Prednicarbate. Designed for researchers, scientists, and drug development professionals, this document delves into the core chemical and physical properties, analytical considerations, and the contextual significance of this compound within pharmaceutical frameworks.

Introduction: The Context of a Corticosteroid-Related Compound

Prednicarbate is a non-halogenated, double-ester derivative of prednisolone developed for the treatment of inflammatory skin conditions such as atopic dermatitis.^[1] It offers a favorable benefit-risk profile, balancing anti-inflammatory efficacy with a reduced potential for skin atrophy compared to some halogenated corticosteroids.^{[1][2]} In the synthesis and formulation of active pharmaceutical ingredients (APIs) like Prednicarbate, the identification and control of impurities are paramount to ensure safety and efficacy. **1,2-Dihydro Prednicarbate** is recognized as one such related compound. Understanding its fundamental properties is a critical aspect of quality control in the pharmaceutical industry.

Core Molecular and Physical Properties

The fundamental identity of **1,2-Dihydro Prednicarbate** is established by its molecular formula and weight. These core characteristics are foundational for all analytical and characterization efforts.

Property	Value	Source
Molecular Formula	C27H38O8	[3][4]
Molecular Weight	490.6 g/mol	[3]
Accurate Mass	490.2567 Da	[4]
CAS Number	671225-26-6	[3]
Synonyms	1,2-Dihydroprednicarbate, Prednicarbate EP Impurity F	[3][5]

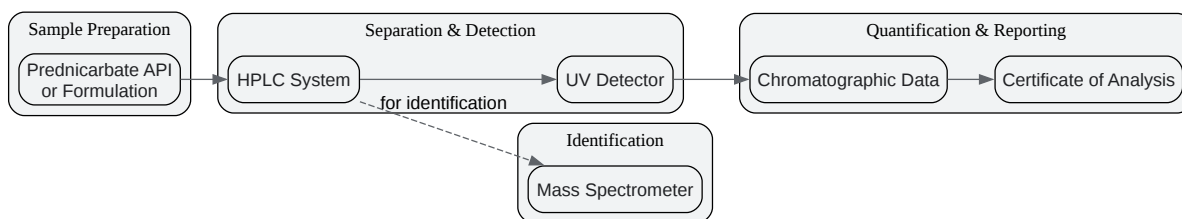
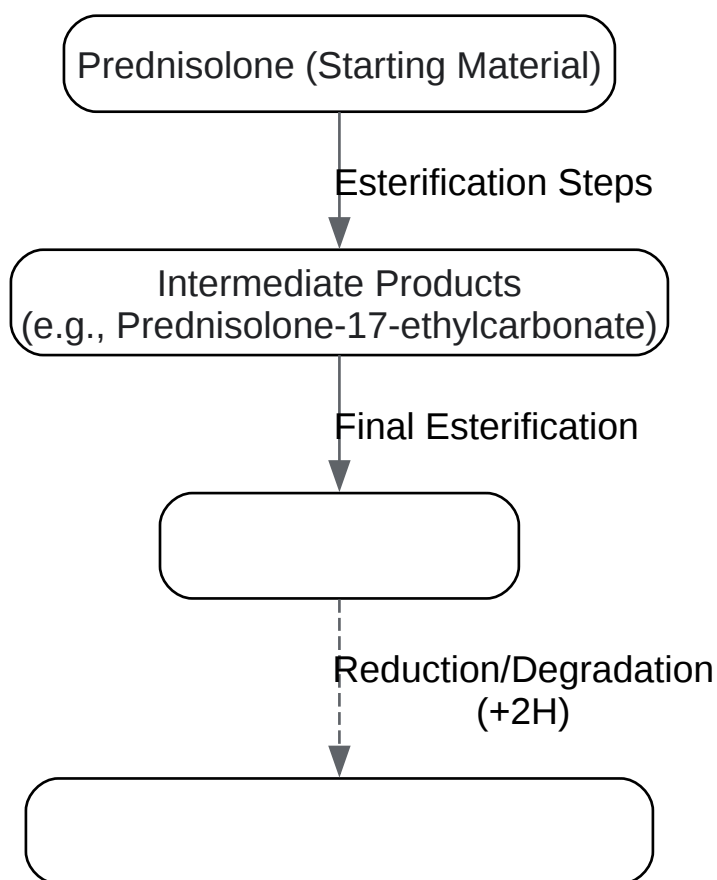
The molecular formula of **1,2-Dihydro Prednicarbate** (C27H38O8) differs from that of the parent drug, Prednicarbate (C27H36O8), by two hydrogen atoms.[2][3][6][7][8][9][10] This indicates the saturation of one of the double bonds in the steroid's A-ring, a common transformation for corticosteroid molecules.

Synthesis and Formation

While specific synthesis pathways for the intentional production of **1,2-Dihydro Prednicarbate** are not extensively detailed in public literature, its presence as an impurity suggests it is likely formed during the synthesis of Prednicarbate or as a degradation product. The synthesis of Prednicarbate itself involves the esterification of prednisolone.[11]

The conversion from Prednicarbate to **1,2-Dihydro Prednicarbate** involves the reduction of the double bond at the 1,2-position of the prednisolone backbone. This can occur under certain reducing conditions present during multi-step synthesis or through degradation pathways influenced by formulation excipients or storage conditions.

Logical Flow of Synthesis and Impurity Formation



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Sources

- 1. Prednicarbate (dermatop): a review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Prednicarbate | C₂₇H₃₆O₈ | CID 6714002 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,2-Dihydro Prednicarbate | C₂₇H₃₈O₈ | CID 124637835 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1,2-Dihydro Prednicarbate | LGC Standards [lgcstandards.com]
- 5. veeprho.com [veeprho.com]
- 6. Prednicarbate | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 7. Prednicarbate - Wikipedia [en.wikipedia.org]
- 8. Prednicarbate - CD Formulation [formulationbio.com]
- 9. accessdata.fda.gov [accessdata.fda.gov]
- 10. Prednicarbate | CAS 73771-04-7 | LGC Standards [lgcstandards.com]
- 11. [Synthesis of prednicarbate, an non-halogenated topical anti-inflammatory derivative of prednisolone-17-ethylcarbonate esters] - PubMed [pubmed.ncbi.nlm.nih.gov]
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